

In-Depth Technical Guide: Nerolic Acid Safety and Handling

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Compound of Interest

Compound Name: Nerolic acid

Cat. No.: B1598782

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For Researchers, Scientists, and Drug Development Professionals

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Executive Summary

This technical guide provides a comprehensive overview of the safety and handling precautions for **nerolic acid**. Intended for an audience of researchers, scientists, and professionals in drug development, this document synthesizes available data on the physicochemical properties, toxicological profile, and safe handling practices for this compound. While **nerolic acid** has applications in various industries, a thorough understanding of its potential hazards is crucial for ensuring laboratory and workplace safety. This guide presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations to illustrate key safety workflows. It is important to note that while data is available for **nerolic acid** and related compounds, significant gaps in the toxicological data for pure **nerolic acid** exist, particularly concerning inhalation toxicity, toxicokinetics, and specific mechanisms of action.

Chemical and Physical Properties

Nerolic acid, also known as (2Z)-3,7-dimethylocta-2,6-dienoic acid, is a monoterpenoid carboxylic acid.^[1] A summary of its key chemical and physical properties is provided in Table 1.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₆ O ₂	[1]
Molar Mass	168.236 g·mol ⁻¹	[1]
CAS Number	4613-38-1	[1]
EC Number	202-058-4	[1]
Appearance	Data not available	
Odor	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Vapor Pressure	0.2699 mmHg @ 20°C (for a "Neroli" mixture)	[2]

Toxicological Profile

The toxicological data for **nerolic acid** is not exhaustive. Some available data is derived from studies on "Neroli oil" or related compounds like geraniol and nerol, which may not accurately reflect the properties of pure **nerolic acid**.

Acute Toxicity

Quantitative data on the acute toxicity of pure **nerolic acid** is limited. The following table summarizes available data, some of which pertains to a "Neroli" mixture.

Route	Species	Value	Remarks	Reference
Oral	Rat	LD50: > 2000 mg/kg bw (for nerol)	Low oral toxicity	[3]
Rat	LD50: 3,497.85 mg/kg (for a "Neroli" mixture)	May be harmful if swallowed	[2]	
Dermal	Rabbit	LD50: > 2000 mg/kg bw (for nerol)	Low dermal toxicity	[3]
LD50: 2,582.56 mg/kg (for a "Neroli" mixture)	May be harmful in contact with skin	[2]		
Inhalation	LC50: 29.10 (units not specified, for a "Neroli" mixture)	May be harmful if inhaled	[2]	

Irritation and Sensitization

Nerolic acid is classified as a skin and eye irritant.

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Sensitization: Data not available.
- Skin Sensitization: May cause an allergic skin reaction.[2]

Other Toxicological Endpoints

Limited data is available for other toxicological endpoints.

Endpoint	Result	Reference
Germ Cell Mutagenicity	Not classified	[2]
Carcinogenicity	Not classified	[2]
Reproductive Toxicity	Not classified	[2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	
Specific Target Organ Toxicity (Repeated Exposure)	Not classified	[2]
Aspiration Hazard	May be fatal if swallowed and enters airways (for a "Neroli" mixture)	[2]

Hazard Classification and Handling

GHS Classification

Based on available data, **nerolic acid** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

Source: Sigma-Aldrich Safety Data Sheet

Signal Word: Warning

Hazard Pictograms:

 alt text

Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area.
- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray. Wash thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated place. Keep container tightly closed.

First Aid Measures

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Immediately wash with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink afterwards plenty of water. Get medical attention.

Experimental Protocols

Detailed experimental protocols for assessing the safety of chemicals like **nerolic acid** are standardized to ensure reproducibility and reliability of data. The following sections describe the methodologies for key irritation studies.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) damage to the skin.

- **Test Animals:** Healthy young adult albino rabbits are typically used.
- **Preparation:** The day before the test, the fur on the animal's back is clipped.
- **Application:** A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After exposure, the patch is removed, and the skin is washed. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized scale.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause damage to the eye.

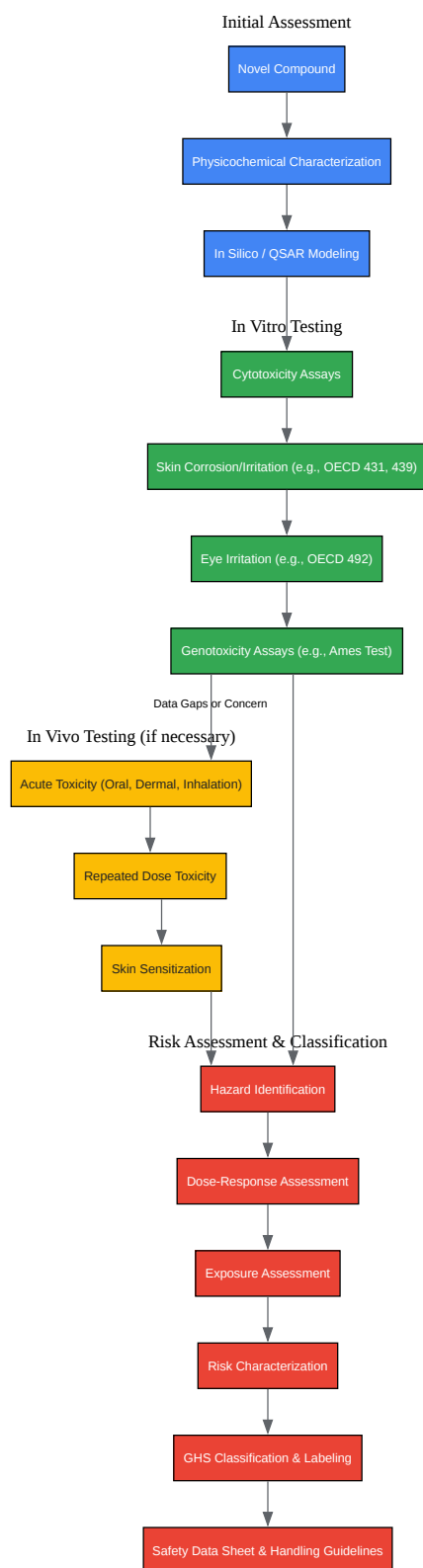
- **Test Animals:** Healthy young adult albino rabbits are used.
- **Procedure:** A single 0.1 mL dose of the liquid test substance (or 0.1 g of a solid) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are evaluated for any lesions.
- **Scoring:** The severity of ocular lesions is graded using a standardized scoring system.

Signaling Pathways and Mechanisms of Toxicity

The specific signaling pathways and molecular mechanisms underlying the irritant effects of **nerolic acid** have not been well-elucidated in the available literature. Research on other fatty acids and irritants suggests that skin and respiratory irritation can involve the activation of various inflammatory pathways, including the release of pro-inflammatory cytokines and the activation of sensory nerves. However, without specific studies on **nerolic acid**, any discussion of its mechanism of action would be speculative.

Visualizations

As specific signaling pathways for **nerolic acid** are not well-documented, a generalized workflow for the safety assessment of a chemical is provided below. This logical diagram illustrates the decision-making process for determining the toxicological profile of a substance.



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Caption: A generalized workflow for the safety assessment of a chemical substance.

Transportation

Information regarding the specific UN number, transport hazard class, and packing group for **nerolic acid** is not consistently available. It is recommended to consult the most current safety data sheet from the supplier for detailed transportation regulations.

Conclusion

Nerolic acid presents moderate hazards, primarily related to skin, eye, and respiratory irritation. While acute toxicity appears to be low based on data from related compounds, the potential for harm upon contact or inhalation necessitates careful handling and the use of appropriate personal protective equipment. The lack of comprehensive toxicological data for pure **nerolic acid**, especially concerning chronic effects, toxicokinetics, and specific mechanisms of toxicity, underscores the need for caution and further research. Adherence to the safety precautions outlined in this guide is essential for minimizing risk in a research and development setting.

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